

Preparing Ska-121 stock solution for experiments

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Compound of Interest

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Application Notes and Protocols for Ska-121

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This document provides detailed application notes and protocols for the preparation and use of **Ska-121** stock solutions in experimental settings. **Ska-121** is a potent and selective positive allosteric modulator of the intermediate-conductance calcium-activated potassium channel KCa3.1 (also known as IKCa1 or KCNN4)[1][2].

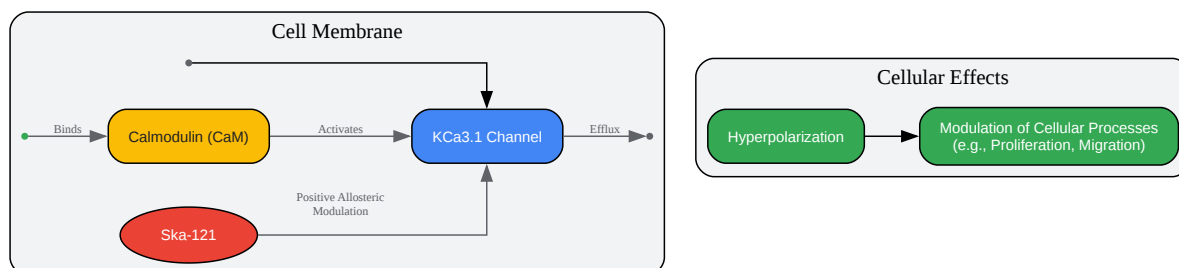
Introduction

Ska-121 is a valuable pharmacological tool for studying the physiological and pathophysiological roles of KCa3.1 channels. These channels are involved in regulating cell volume, proliferation, and migration, and have been implicated in various conditions, including fibrosis, inflammation, and vascular diseases. Accurate preparation of **Ska-121** stock solutions is critical for obtaining reliable and reproducible experimental results.

Mechanism of Action

Ska-121 acts as a positive allosteric modulator of KCa3.1 channels, which means it enhances the channel's sensitivity to intracellular calcium[1][2]. This leads to an increased open probability of the channel at a given calcium concentration. **Ska-121** exhibits significant selectivity for KCa3.1 over other potassium channels, such as KCa2.3, and various voltage-gated potassium (Kv) and sodium (Nav) channels[1][2][3]. The mechanism involves binding to

a site at the interface between the calmodulin-binding domain (CaM-BD) of the channel and calmodulin (CaM)[4].



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Figure 1: Simplified signaling pathway of **Ska-121** action on the KCa3.1 channel.

Data Presentation

The following tables summarize the key chemical and physical properties of **Ska-121**.

Table 1: Chemical Properties of **Ska-121**

Property	Value	Reference
Chemical Name	5-Methylnaphth[2,1-d]oxazol-2-amine	[1][2]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	[1]
Molecular Weight	198.23 g/mol	[1][2]
CAS Number	1820708-73-3	[1][3]
Purity	≥98% (typically by HPLC)	[1][2]

Table 2: Solubility and Storage of **Ska-121**

Solvent	Maximum Solubility	Recommended Storage of Stock Solution	Reference
DMSO	100 mM	-20°C (1 year) or -80°C (2 years)	[1] [3]
Ethanol	50 mM	-20°C (1 year) or -80°C (2 years)	[1]

Note: For preparing stock solutions, always use the batch-specific molecular weight provided on the product's vial label and Certificate of Analysis (CoA)[\[1\]](#).

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ska-121 Stock Solution in DMSO

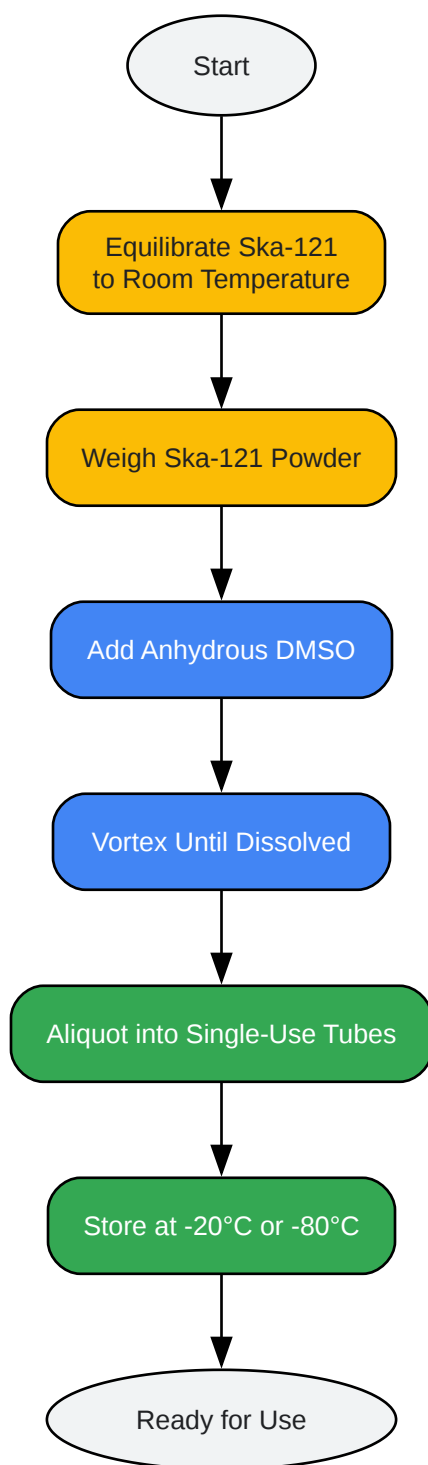
This protocol describes the preparation of a 10 mM stock solution of **Ska-121** in dimethyl sulfoxide (DMSO).

Materials:

- **Ska-121** (solid powder)
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or glass vials with Teflon-lined screw caps
- Calibrated pipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Pre-weighing Preparation:** Allow the vial containing **Ska-121** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing Ska-121:** Accurately weigh out the desired amount of **Ska-121** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.98 mg of **Ska-121** (based on a molecular weight of 198.23 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the weighed **Ska-121**. For the example above, add 1 mL of DMSO.
- **Mixing:** Cap the tube or vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile tubes[3].
- **Storage:** Store the aliquots at -20°C for up to one year or at -80°C for up to two years[3].



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Figure 2: Workflow for preparing a **Ska-121** stock solution.

Protocol 2: Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate aqueous buffer or cell culture medium.

Important Considerations:

- **Final DMSO Concentration:** Be mindful of the final concentration of DMSO in your experimental system, as high concentrations can have off-target effects. It is generally recommended to keep the final DMSO concentration below 0.1%.
- **Solubility in Aqueous Solutions:** **Ska-121** has limited solubility in aqueous solutions. When preparing working solutions, add the **Ska-121** stock solution to the aqueous buffer while vortexing to ensure proper mixing and prevent precipitation.
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the aqueous buffer or medium without **Ska-121**.

Example Dilution: To prepare a 10 μ M working solution from a 10 mM stock:

- Perform a 1:1000 dilution.
- For 1 mL of working solution, add 1 μ L of the 10 mM **Ska-121** stock solution to 999 μ L of the desired aqueous buffer or medium.
- Mix thoroughly by vortexing or inverting the tube.

Safety Precautions

- Handle **Ska-121** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

By following these guidelines and protocols, researchers can ensure the accurate and effective use of **Ska-121** in their experiments, leading to reliable and reproducible data.

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